

"4-Bromo-3-chlorobenzotrifluoride" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Bromo-3-chlorobenzotrifluoride

Cat. No.: B1283973

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An In-Depth Technical Guide to **4-Bromo-3-chlorobenzotrifluoride**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **4-Bromo-3-chlorobenzotrifluoride** (CAS No. 402-04-0), a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. Designed for researchers, chemists, and drug development professionals, this document moves beyond a standard Material Safety Data Sheet (MSDS) to offer a comprehensive understanding of the compound's properties, handling protocols, and safety considerations, grounded in scientific principles and field-proven expertise.

Chemical Identity and Physicochemical Properties

4-Bromo-3-chlorobenzotrifluoride, also known as 1-Bromo-2-chloro-4-(trifluoromethyl)benzene, is a halogenated aromatic compound. Its unique molecular structure, featuring bromine, chlorine, and a trifluoromethyl group on a benzene ring, makes it a versatile building block in organic synthesis.^[1]

Key Identifiers

- Chemical Name: **4-Bromo-3-chlorobenzotrifluoride**
- CAS Number: 402-04-0^[2]
- Molecular Formula: C₇H₃BrClF₃^[2]

- Molecular Weight: 259.45 g/mol [2]
- Synonyms: 1-Bromo-2-chloro-4-(trifluoromethyl)benzene[3]

Physicochemical Data

The physical and chemical properties of a compound are foundational to its safe handling and application. The data below has been compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Appearance	Clear liquid with an aromatic odor	[1]
Boiling Point	211.3°C at 760 mmHg	[3]
Density	1.717 g/cm ³	[3]
Flash Point	81.6°C	[3]
Refractive Index	1.491	[3]
Vapor Pressure	0.267 mmHg at 25°C	[3]
Purity	Typically ≥98%	[2][4]

Hazard Identification and Management

While specific toxicological data for **4-Bromo-3-chlorobenzotrifluoride** is not extensively detailed in the provided search results, the hazard profile can be inferred from related benzotrifluoride compounds. It is imperative to handle this chemical with the assumption that it presents similar hazards, including skin and eye irritation, and potential flammability.

GHS Classification (Inferred)

Based on data for structurally similar compounds like 4-chlorobenzotrifluoride and 3-bromo-4-fluorobenzotrifluoride, the following GHS classifications are likely applicable:

- Flammable Liquids[5]

- Skin Corrosion/Irritation[5][6][7]
- Serious Eye Damage/Eye Irritation[5][6][7]
- Specific Target Organ Toxicity (Single Exposure); Respiratory tract irritation[5][6][8]
- Hazardous to the aquatic environment, long-term hazard[5][9]

Potential Health Effects

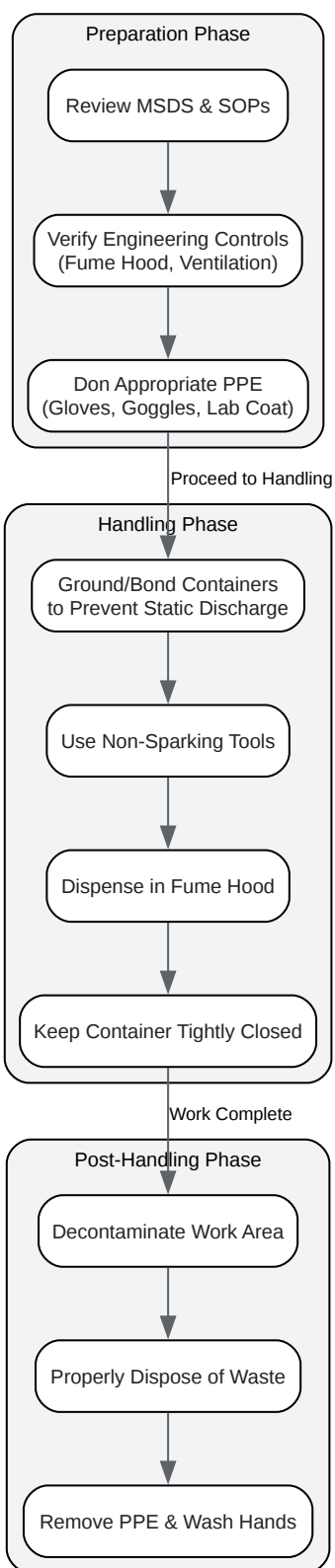
- Inhalation: May cause respiratory irritation.[5][6] Vapors can be harmful if inhaled.[8]
- Skin Contact: Causes skin irritation.[5] Prolonged contact may lead to more severe effects.
- Eye Contact: Causes serious eye irritation.[5] Direct contact can result in significant eye damage.
- Ingestion: Harmful if swallowed. Do NOT induce vomiting.[6][10]

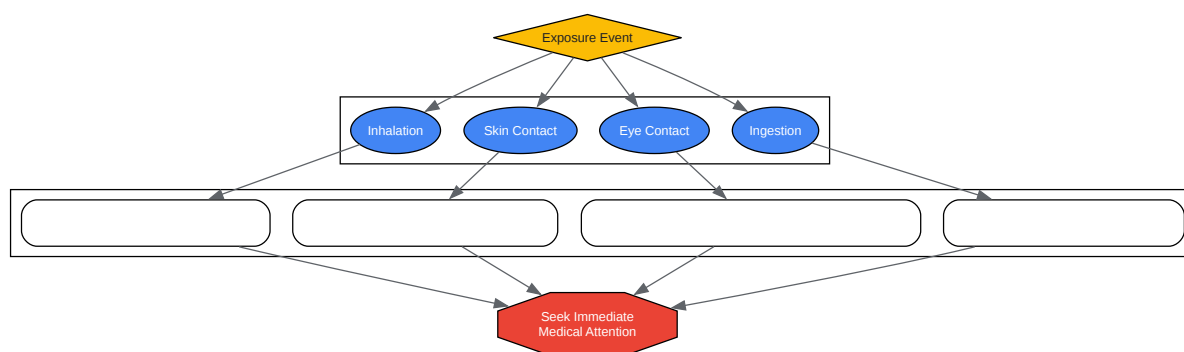
Safe Handling and Exposure Control Protocol

A systematic approach to handling is critical to minimize exposure and ensure laboratory safety. The following protocol is based on established best practices for handling halogenated aromatic compounds.

Workflow for Safe Handling

The diagram below outlines the essential steps for safely handling **4-Bromo-3-chlorobenzotrifluoride**, from preparation to disposal.





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